

physical and chemical properties of 2,4-Dichlorobenzoylacetonitrile

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Compound of Interest

Compound Name: 2,4-Dichlorobenzoylacetonitrile

Cat. No.: B1315553

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An In-depth Technical Guide to 2,4-Dichlorobenzoylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available scientific data on **2,4-Dichlorobenzoylacetonitrile** is exceptionally limited. This guide compiles all accessible information and provides context based on related chemical structures. The scarcity of data suggests that this compound is a specialized chemical intermediate that has not been the subject of extensive research.

Introduction and Identification

2,4-Dichlorobenzoylacetonitrile is a chemical compound belonging to the class of β -ketonitriles. It is crucial to distinguish it from structurally similar but distinct compounds such as 2,4-dichlorobenzonitrile and 2,4-dichlorophenylacetonitrile, which are more commonly documented. The defining feature of **2,4-dichlorobenzoylacetonitrile** is the presence of a benzoyl group attached to an acetonitrile moiety, with two chlorine atoms substituting the benzene ring at positions 2 and 4.

IUPAC Name: 3-(2,4-dichlorophenyl)-3-oxopropanenitrile

Chemical Structure:

Physicochemical Properties

Comprehensive data on the physical and chemical properties of **2,4-Dichlorobenzoylacetonitrile** is not readily available in scientific literature. The only experimentally determined property found is its melting point.

Table 1: Physical Properties of **2,4-Dichlorobenzoylacetonitrile**

Property	Value	Reference
Molecular Formula	C ₉ H ₅ Cl ₂ NO	-
Molecular Weight	214.05 g/mol	-
Melting Point	96-98 °C	[1]
Appearance	Not specified (likely a solid at room temperature)	-
Solubility	Not specified	-
Boiling Point	Not specified	-
Density	Not specified	-

Note: The lack of a specified CAS number for this compound further underscores its limited characterization in public databases.

Synthesis and Experimental Protocols

A detailed experimental protocol for the synthesis of **2,4-Dichlorobenzoylacetonitrile** has been published and is outlined below.

Claisen Condensation Synthesis of 2,4-Dichlorobenzoylacetonitrile

This synthesis involves the Claisen condensation of ethyl 2,4-dichlorobenzoate with acetonitrile using a strong base, such as sodium hydride.

Reaction Scheme:

Experimental Protocol:**Materials:**

- Ethyl 2,4-dichlorobenzoate (43.8 g)
- Anhydrous acetonitrile (8.2 g)
- 80% Sodium hydride (6.1 g)
- Anhydrous tetrahydrofuran (THF) (100 ml)
- Ether (150 ml)
- Ice-water
- 10% Hydrochloric acid

Procedure:

- A suspension of 80% sodium hydride in 100 ml of anhydrous tetrahydrofuran is prepared in a reaction vessel.
- A mixture of ethyl 2,4-dichlorobenzoate and anhydrous acetonitrile is added dropwise to the sodium hydride suspension over approximately 1 hour under reflux.
- The resulting mixture is heated at the boiling point under reflux for an additional hour.
- The mixture is then cooled to room temperature, and 150 ml of ether is added.
- The precipitate is collected by suction filtration.
- The collected precipitate is dissolved in 50 ml of ice-water.
- The aqueous solution is acidified to a pH of 6 with 10% hydrochloric acid.
- The resulting precipitate is filtered off with suction while cold, rinsed with ice-water, and dried in vacuo at 40°C.[1]

Yield: 12 g of **2,4-dichlorobenzoylacetone**nitrile with a melting point of 96-98°C.[1]

Mandatory Visualization:



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Caption: Synthesis workflow for **2,4-Dichlorobenzoylacetone**nitrile.

Spectral Data

No specific spectral data (NMR, IR, Mass Spectrometry) for **2,4-Dichlorobenzoylacetone**nitrile has been found in the surveyed literature. For researchers who synthesize this compound, it would be necessary to perform these analyses to characterize the product fully.

Biological Activity and Signaling Pathways

There is no available information on the biological activity or any associated signaling pathways for **2,4-Dichlorobenzoylacetone**nitrile.

For context, the broader class of benzoylacetone derivatives has been investigated for various biological activities. Some benzonitrile derivatives have shown potential as anticancer, antimicrobial, and antiviral agents. However, it is crucial to note that these activities are highly dependent on the specific substitution patterns and overall molecular structure. Without experimental data, no biological activity can be attributed to **2,4-Dichlorobenzoylacetone**nitrile.

Conclusion

2,4-Dichlorobenzoylacetonenitrile is a sparsely documented chemical compound. While a clear synthetic protocol and a melting point are available, a comprehensive understanding of its physical, chemical, and biological properties is lacking in the public domain. This technical guide provides all currently accessible information and highlights the significant gaps in knowledge regarding this compound. Further research would be required to elucidate its

spectral characteristics, reactivity, and potential biological relevance. Professionals in drug development and chemical research should consider this compound as a starting material or intermediate that requires full characterization upon synthesis.

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References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [physical and chemical properties of 2,4-Dichlorobenzoylacetone]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1315553#physical-and-chemical-properties-of-2-4-dichlorobenzoylacetone>

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